

# Butyne-1,4-diol health and safety information for lab use

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## Compound of Interest

Compound Name: Butyne-1,4-diol

Cat. No.: B8721112

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An In-depth Technical Guide to the Health and Safety of 1,4-Butynediol for Laboratory Use

## Introduction

1,4-Butynediol (CAS No. 110-65-6) is a versatile chemical intermediate used in the synthesis of a wide range of products, including pesticides, textile additives, corrosion inhibitors, plasticizers, and synthetic resins.[1][2] It is an organic compound that is both an alkyne and a diol, presenting as a colorless to yellow or white to light-brown solid.[1][2] While valuable in research and development, its handling in a laboratory setting requires a thorough understanding of its potential hazards and strict adherence to safety protocols due to its reactivity and toxicity. This guide provides comprehensive health and safety information tailored for researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

1,4-Butynediol is classified as a hazardous substance. Exposure can occur through inhalation, skin absorption, eye contact, and ingestion.

Health Hazards:

- **Acute Effects:** It is corrosive and can cause severe irritation to the skin and eyes.[1][2] Inhalation can irritate the respiratory tract, and ingestion is toxic.[2]

- Chronic Effects: Prolonged or repeated skin contact may lead to the development of a skin allergy, where subsequent low-level exposure can cause itching and a rash.[1]
- Absorption: The substance can be absorbed through the skin, which can contribute significantly to overall exposure.[1]

#### Physical and Chemical Hazards:

- Combustibility: The material may burn but does not ignite readily.[1][3]
- Explosivity and Reactivity: While pure 1,4-butyne-1,3-diol is not explosive, it can decompose explosively upon distillation if certain impurities like alkali or alkaline earth hydroxides are present.[3] It may also react explosively or decompose violently when heated with alkaline solutions, or in the presence of strong acids and mercury salts.[2][3] Containers may explode when heated in a fire.[1]

## Quantitative Data

### Physical and Chemical Properties

Property	Value	Reference
Chemical Formula	C <sub>4</sub> H <sub>6</sub> O <sub>2</sub>	[2]
Molecular Weight	86.09 g/mol	[4]
Appearance	White to light-yellow/brown solid	[1][2]
Boiling Point	238 °C (460 °F)	[4]
Flash Point	152 °C (305.6 °F) (Open Cup)	[2]
Specific Gravity	1.07 at 20°C	[4]
Solubility	Soluble in water	[3]

## Toxicological Data

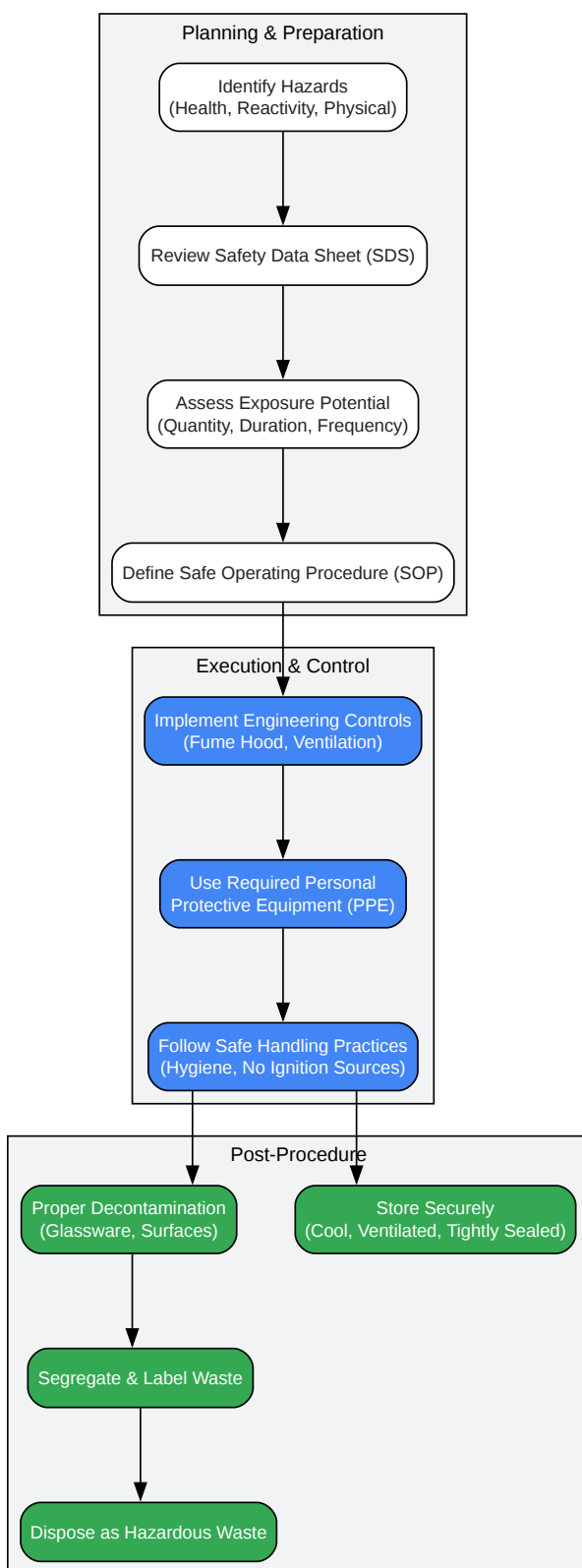
Limited quantitative toxicological data for 1,4-butyne-1,3-diol is publicly available. It is known to be a poison by ingestion and exhibits moderate to high toxicity in animal studies.[2] It is considered

to be approximately 10 times more toxic than the saturated C4 diols.[2] No specific occupational exposure limits (e.g., PEL, TLV) have been established for 1,4-butyne-1,3-diol, but this does not imply the substance is harmless.[1] Safe work practices should always be rigorously followed.[1]

## Experimental and Handling Protocols

### Risk Assessment and Control Measures

A thorough risk assessment should be conducted before any new experiment involving 1,4-butyne-1,3-diol. The following workflow outlines the necessary steps for safe laboratory use.



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Caption: Workflow for Safe Laboratory Handling of 1,4-Butynediol.

## Engineering Controls

- Ventilation: All work with 1,4-butanediol should be conducted in a well-ventilated area.<sup>[5]</sup> Operations should be enclosed where possible, or local exhaust ventilation (such as a chemical fume hood) must be used at the site of chemical release to minimize inhalation exposure.<sup>[1]</sup>
- Safety Equipment: Emergency eyewash fountains and safety showers must be immediately accessible in the work area.<sup>[1][5]</sup>

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical. OSHA standard 1910.132 requires employers to assess hazards and provide appropriate PPE.<sup>[1]</sup>

PPE Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and severe eye irritation. <sup>[5]</sup>
Hand Protection	Neoprene rubber gloves.	Protects against skin contact, irritation, and absorption. <sup>[4][5]</sup>
Skin/Body Protection	Protective clothing (e.g., lab coat, apron).	Prevents skin contact and contamination of personal clothing. <sup>[1][5]</sup>
Respiratory Protection	Use an appropriate certified respirator if ventilation is inadequate.	Prevents inhalation of dust or vapors. <sup>[1]</sup>

## Hygiene and Handling Practices

- Wash hands and any exposed skin thoroughly after handling.<sup>[1][5]</sup>
- Do not eat, drink, or smoke in areas where 1,4-butanediol is handled, processed, or stored.<sup>[1]</sup>

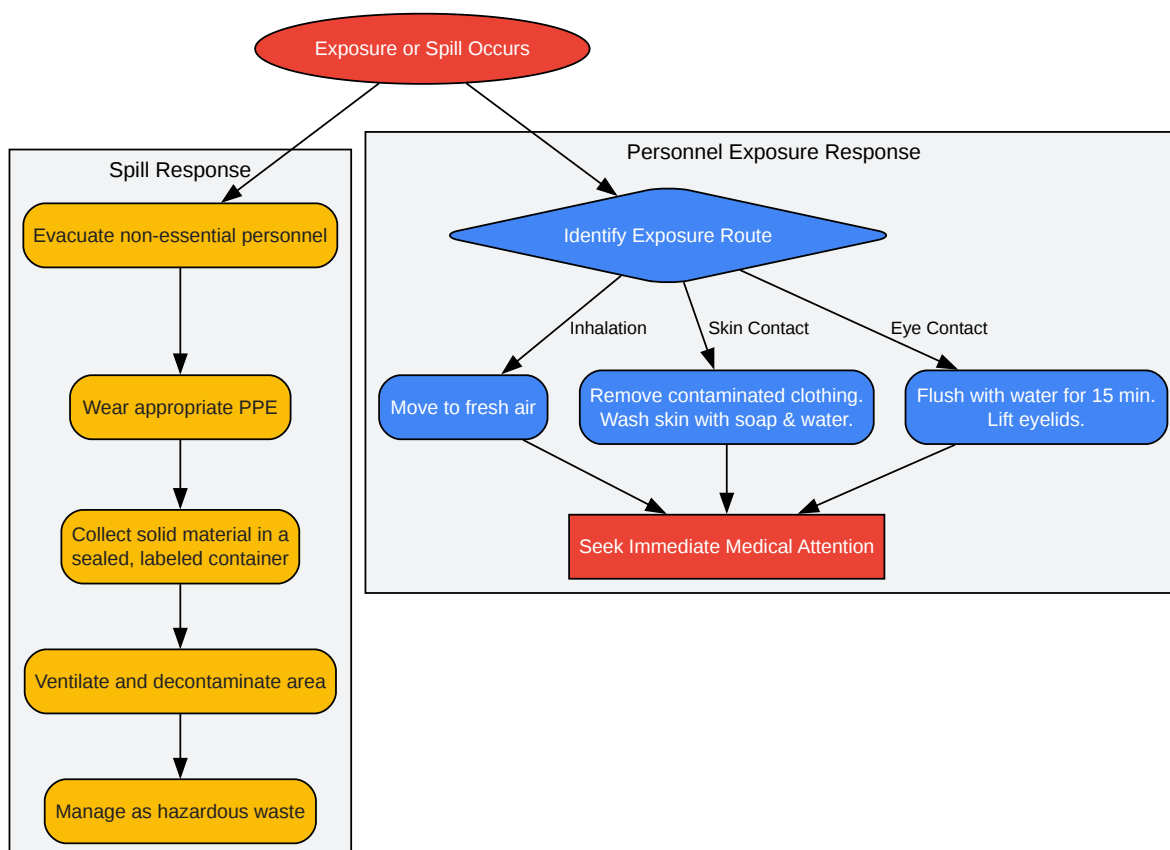
- Remove contaminated clothing promptly and launder it separately before reuse.<sup>[1]</sup> Do not take contaminated work clothes home.<sup>[1]</sup>
- Avoid generating dust when handling the solid form.<sup>[5]</sup>
- Keep the substance away from heat, sparks, and open flames.<sup>[5]</sup>

## Storage and Disposal

- Storage: Store in tightly closed containers in a cool, dry, and well-ventilated area away from incompatible substances.<sup>[1]</sup><sup>[5]</sup>
- Disposal: 1,4-Butynediol and any contaminated materials must be disposed of as hazardous waste.<sup>[1]</sup> Contact your institution's environmental health and safety department or a licensed waste disposal company for specific guidance, following all federal, state, and local regulations.<sup>[1]</sup>

## Emergency Procedures

Rapid and correct response to an exposure or spill is crucial.



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Caption: Emergency Response Protocol for 1,4-Butynediol Incidents.

## First Aid Measures

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention immediately.[1][5]

- Skin Contact: Quickly remove all contaminated clothing. Immediately wash the affected skin with plenty of soap and water.[1]
- Inhalation: Remove the person from the exposure area to fresh air. Seek prompt medical attention.[1]
- Ingestion: If the substance is swallowed, contact a poison control center (1-800-222-1222) or seek immediate medical attention.[1]

## Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol/polymer foam extinguishers.[1]
- Hazards: Poisonous gases are produced in a fire.[1] Containers are at risk of exploding.[1]
- Procedure: Use a water spray to keep fire-exposed containers cool.[1] Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

## Spill Response

- Evacuate all personnel not wearing appropriate protective equipment from the spill area.[1]
- Collect the spilled solid material in the safest and most convenient manner and deposit it into sealed, labeled containers for disposal.[1]
- After the material has been collected, ventilate the area and wash the spill site thoroughly.[1]
- Employees required to clean up spills must be properly trained and equipped according to regulations such as OSHA 1910.120(q).[1]

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